

Technical Verification Guide: Phomopsinamine

Characterization via ^1H and ^{13}C NMR

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Phomopsinamine*

Cat. No.: *B14131099*

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Executive Summary & Scientific Context

Phomopsinamine (MW ~675 Da) is the primary hydrolysis product of Phomopsin A (MW ~788 Da), a hexapeptide mycotoxin produced by *Diaporthe toxica* (formerly *Phomopsis leptostromiformis*).^[1] The conversion involves the hydrolytic cleavage of the terminal dicarboxylic acid moiety (typically an unsaturated acid side chain) from the parent macrocyclic structure.^[1]

For drug development professionals and toxicologists, distinguishing **Phomopsinamine** from its parent compound is critical because **Phomopsinamine** retains potent microtubule-inhibiting properties but exhibits distinct solubility and pharmacokinetic profiles.^[2]

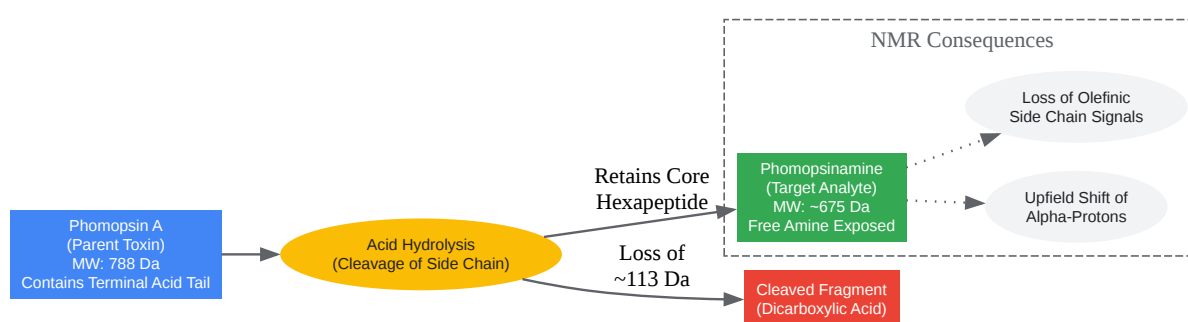
The Verification Challenge: Mass Spectrometry (MS) easily identifies the mass difference (~113 Da), but NMR is required to confirm the structural integrity of the core hexapeptide and the specific site of hydrolysis. This guide outlines the diagnostic ^1H and ^{13}C NMR signatures required to validate **Phomopsinamine**.

Structural Logic & Hydrolysis Pathway^{[1][2]}

To interpret the NMR data, one must understand the structural transformation.

Phomopsinamine is generated by removing the N-terminal dicarboxylic acid tail (often referred to as the modifying acid group) from the peptide backbone.[1]

Diagram 1: Structural Transformation & Diagnostic Sites[1][2]



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Caption: Schematic representation of Phomopsin A hydrolysis yielding **Phomopsinamine**, highlighting the loss of the acidic tail and subsequent NMR shifts.

Comparative NMR Data Analysis

The following data compares the parent compound (Phomopsin A) with **Phomopsinamine**.

Solvent Selection: DMSO-d6 is the recommended solvent.[2] D2O causes rapid exchange of the crucial amide/amine protons, erasing diagnostic signals.[1] CD3OD is a viable alternative but may obscure hydroxyl signals.[1]

Table 1: ¹H NMR Diagnostic Signals (500-600 MHz, DMSO-d6)

Structural Moiety	Phomopsin A (Parent)	Phomopsinamine (Target)	Diagnostic Trend (Verification Logic)
Terminal Amine/Amide	Amide NH: Doublet/Singlet ~8.0–9.5 ppm	Free Amine (NH ₂): Broad singlet ~3.0–5.0 ppm (variable)	Primary Indicator: Disappearance of the specific downfield amide proton associated with the tail; appearance of exchangeable amine signal. [1] [2]
Side Chain Olefins	Distinctive multiplets (6.0–7.0 ppm) from the unsaturated acid tail. [1]	Absent	Confirmation: Complete loss of the specific alkene protons belonging to the cleaved dicarboxylic acid tail.
Alpha-Proton (H-α)	Deshielded (Downfield) due to amide linkage (~4.5–5.0 ppm). [2]	Shielded (Upfield) Shift to ~3.5–4.0 ppm. [1] [2]	The proton on the carbon adjacent to the cleavage site shifts upfield due to the loss of the electron-withdrawing carbonyl group. [1]
Core Peptides	3,4-didehydrovaline (DdhVal) vinyl signals present. [1] [2]	DdhVal vinyl signals Retained.	Verifies that the core cyclic structure and sensitive residues (like DdhVal) remained intact during hydrolysis.
Aromatic Ring	N-methyl-3-(3-chloro-4,5-dihydroxyphenyl) signals intact. [1] [2] [3]	Signals Retained (Chemical shift may vary slightly).	Confirms the chromophore and chlorine atom are still present.

Table 2: ¹³C NMR Diagnostic Signals (125-150 MHz, DMSO-d₆)

Carbon Type	Phomopsin A (δ ppm)	Phomopsinamine (δ ppm)	Verification Logic
Carbonyls (C=O)	Multiple signals 165–175 ppm (Includes tail carbonyls).[1][2]	Loss of signals corresponding to the tail acid/amide.	Count the carbonyl peaks. Phomopsinamine will have fewer carbonyl resonances than Phomopsin A.
Alpha-Carbon (C-α)	~50–60 ppm (Amide linked).[2]	Upfield Shift (e.g., to ~48–55 ppm).	The carbon attached to the new free amine is more shielded than when it was amide-bound.
Olefinic Carbons	Tail alkene carbons present (~120–140 ppm).[1][2]	Absent (Tail carbons only).	Distinguish between core DdhVal alkenes (retained) and tail alkenes (lost).

Experimental Verification Protocol

This protocol ensures the integrity of the sample, preventing spontaneous degradation (e.g., opening of the macrocycle) during analysis.[1]

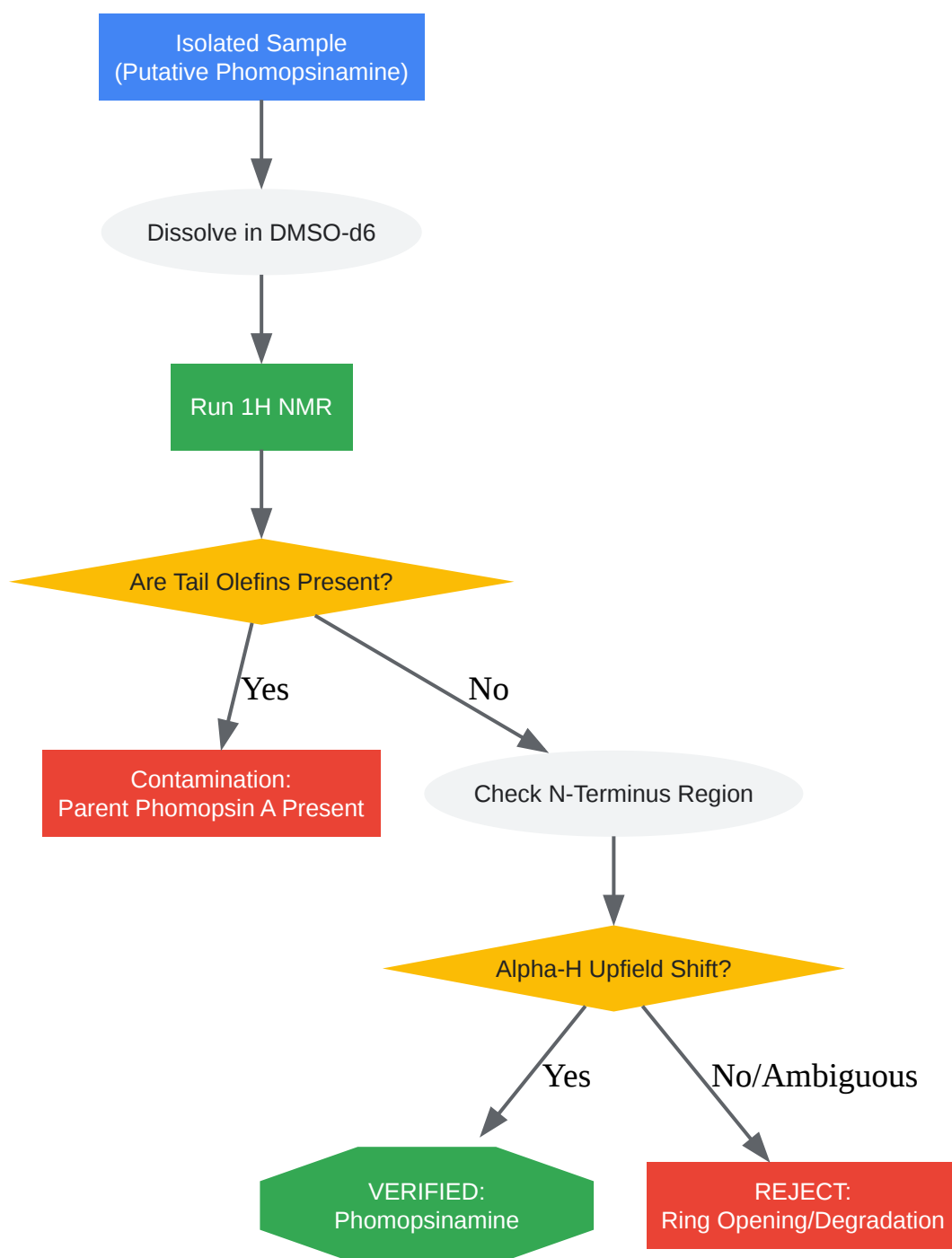
Phase 1: Sample Preparation[1][2]

- Mass Requirement: 1.0 – 5.0 mg of **Phomopsinamine**.[1]
- Solvent: 600 μL DMSO-d₆ (99.9% D) + 0.03% TMS (internal standard).
 - Note: Avoid unbuffered D₂O as the pH may accelerate further hydrolysis.
- Tube: 5mm high-precision NMR tube (Wilmad 535-PP or equivalent).

Phase 2: Acquisition Parameters (600 MHz)

- Temperature: 298 K (25°C).[\[2\]](#)
- 1H Experiment:
 - Pulse angle: 30°.
 - Relaxation delay (D1): 2.0 s (ensure full relaxation of amide protons).
 - Scans (NS): 64–128 (due to low concentration/MW).[\[2\]](#)
- 2D Validation (Mandatory):
 - 1H-1H COSY: To trace the spin system of the amino acid residues and confirm the DdhVal connectivity.
 - 1H-13C HSQC: To identify the alpha-carbon that has shifted upfield (the site of hydrolysis).

Diagram 2: Verification Workflow



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Caption: Decision tree for interpreting NMR spectra to distinguish **Phomopsinamine** from Phomopsin A.

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